

Technical Support Center: 3-Acetylpyridine Safe Handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Acetylpyridine oxime

Cat. No.: B010032

[Get Quote](#)

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling procedures for 3-Acetylpyridine.

Frequently Asked Questions (FAQs)

Q1: What is 3-Acetylpyridine and what are its primary uses?

A1: 3-Acetylpyridine (CAS No. 350-03-8), also known as methyl 3-pyridyl ketone, is an organic compound with the molecular formula C_7H_7NO .^[1] It typically appears as a colorless to pale yellow or clear brown liquid.^[1] This chemical is primarily used as an intermediate in the synthesis of pharmaceuticals, such as risedronate sodium for treating osteoporosis, and in the production of agrochemicals.^{[1][2]} It can also be utilized as a flavoring agent in some food products.^{[1][3]}

Q2: What are the main hazards associated with 3-Acetylpyridine?

A2: 3-Acetylpyridine is classified as toxic if swallowed and can cause skin and serious eye irritation.^{[1][2][4][5]} Inhalation of its vapors may lead to respiratory tract irritation.^{[1][3][6]}

Q3: What Personal Protective Equipment (PPE) is required when handling 3-Acetylpyridine?

A3: When working with 3-Acetylpyridine, it is crucial to use appropriate Personal Protective Equipment (PPE). This includes:

- Eye Protection: Chemical safety goggles or eyeglasses compliant with OSHA or European standards.[1][6]
- Hand Protection: Wear appropriate protective gloves.[6] For extended contact, butyl rubber gloves with a thickness of >0.3 mm are recommended.[1]
- Body Protection: A lab coat or other protective clothing is necessary to prevent skin exposure.[1][6] All handling of this substance should be performed in a well-ventilated area or within a chemical fume hood.[1][6]

Q4: What are the proper storage conditions for 3-Acetylpyridine?

A4: 3-Acetylpyridine should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][6][7] The recommended storage temperature is between 15–25 °C.[1][3][8] It must be stored in a locked-up location, away from incompatible substances.[1][2][4][8]

Troubleshooting Guides

Scenario 1: Accidental Spill of 3-Acetylpyridine

- Immediate Action: Evacuate the immediate vicinity of the spill to prevent vapor inhalation and ensure the area is well-ventilated.[1][7]
- Containment: For small spills, use an inert absorbent material like sand, vermiculite, or diatomaceous earth to contain the liquid.[1][6] Prevent the spill from entering drains.[1][7]
- Cleanup: Carefully collect the absorbed material into a suitable, closed container labeled for hazardous waste.[6][9]
- Decontamination: Thoroughly clean the spill area.[1]
- Personal Protection: All personnel involved in the cleanup must wear appropriate PPE, including respiratory protection.[1][7]

Scenario 2: Accidental Exposure to 3-Acetylpyridine

- Skin Contact: Immediately take off all contaminated clothing.[1][4] Rinse the affected skin area with plenty of soap and water for at least 15 minutes.[1][6] If skin irritation develops or

persists, seek medical attention.[1][4]

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[1][6] If contact lenses are present, remove them if it is easy to do so.[1][4] Seek immediate medical attention.[1][6]
- Inhalation: Move the exposed individual to an area with fresh air immediately.[1][6] If breathing is difficult or has stopped, administer artificial respiration.[6] Seek immediate medical attention.[1][6]
- Ingestion: If swallowed, rinse the mouth with water.[1][7] Do NOT induce vomiting.[1][6] Call a poison control center or a doctor immediately for medical advice.[1][6] Never give anything by mouth to an unconscious person.[6][7]

Quantitative Data Summary

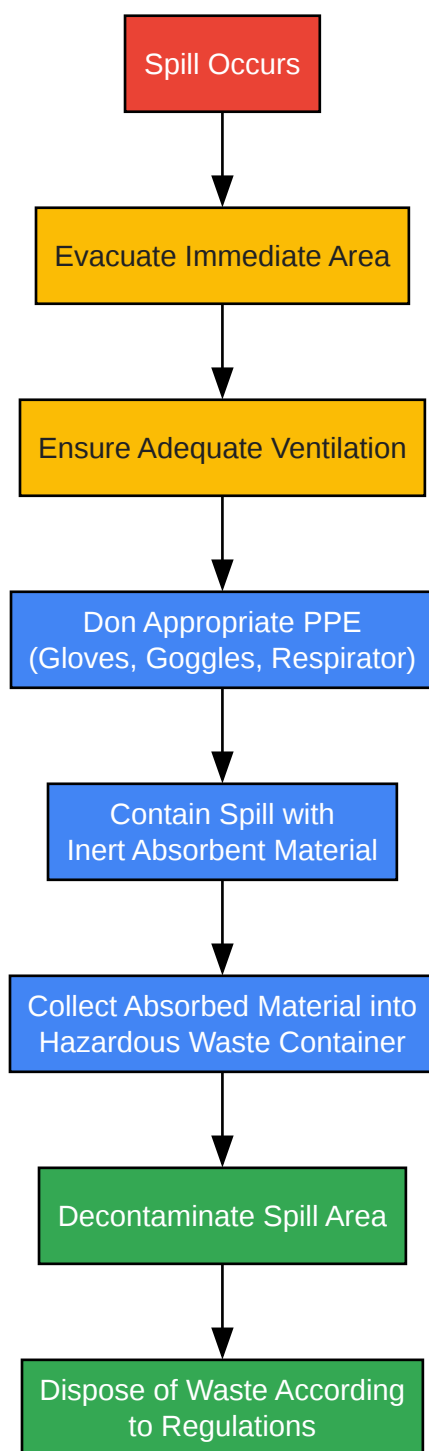
Property	Value	Source(s)
CAS Number	350-03-8	[1][4][5][6][7][8]
Molecular Formula	C ₇ H ₇ NO	[1][7][8]
Molecular Weight	121.14 g/mol	[8][10]
Appearance	Colorless to pale yellow or clear brown liquid	[1][6]
Boiling Point	220 °C	[7]
Melting Point	11 - 13 °C	[7]
Flash Point	104 °C (closed cup)	[6][7]
Density	1.102 g/cm ³ at 25 °C	[7]
Oral LD50 (Rat)	51 mg/kg	[4][7]
Storage Temperature	15 - 25 °C	[1][3][8]

Experimental Protocols

Standard Handling Protocol

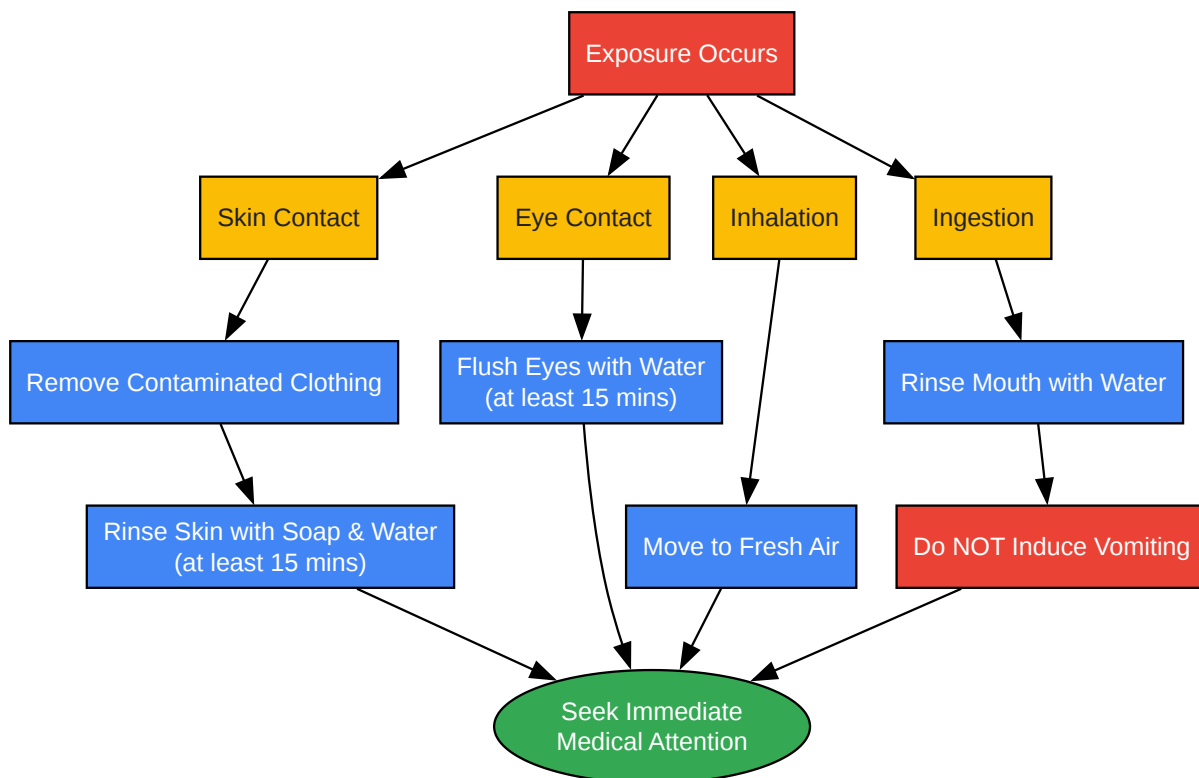
- Risk Assessment: Before beginning any new procedure, conduct a thorough risk assessment.[\[1\]](#)
- Engineering Controls: Always handle 3-Acetylpyridine in a properly functioning chemical fume hood to minimize the risk of inhalation.[\[1\]](#)[\[6\]](#)
- Personal Protective Equipment: Don the appropriate PPE, including chemical safety goggles, chemical-resistant gloves, and a lab coat.
- Dispensing: When transferring the liquid, ground and secure containers to prevent static discharge.[\[2\]](#) Avoid contact with eyes, skin, and clothing.[\[6\]](#)
- Hygiene: Do not eat, drink, or smoke in the work area.[\[2\]](#)[\[4\]](#) Wash hands thoroughly after handling the chemical.[\[2\]](#)[\[6\]](#)
- Waste Disposal: Dispose of any waste containing 3-Acetylpyridine as hazardous waste in accordance with local, state, and federal regulations.[\[1\]](#) Do not mix with other waste streams.[\[1\]](#)

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for 3-Acetylpyridine Spill Response.



[Click to download full resolution via product page](#)

Caption: First Aid Procedures for 3-Acetylpyridine Exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. jubilantingrevia.com [jubilantingrevia.com]
- 3. Page loading... [guidechem.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]

- 5. fishersci.com [fishersci.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. 3-Acetylpyridine - Safety Data Sheet [chemicalbook.com]
- 8. carlroth.com [carlroth.com]
- 9. benchchem.com [benchchem.com]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Technical Support Center: 3-Acetylpyridine Safe Handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b010032#safe-handling-procedures-for-3-acetylpyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com